

An In-depth Technical Guide to Dimethyldioctadecylammonium Chloride

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Compound of Interest

Compound Name: *Dimethyldioctadecylammonium*

Cat. No.: *B077308*

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CAS Number: 107-64-2

This technical guide provides a comprehensive overview of **Dimethyldioctadecylammonium chloride** (DODAC), a versatile quaternary ammonium compound. Tailored for researchers, scientists, and drug development professionals, this document delves into the core physicochemical properties, synthesis, applications, and safety data of DODAC.

Chemical Identity and Properties

Dimethyldioctadecylammonium chloride, also known as distearyldimonium chloride, is a cationic surfactant with the chemical formula $C_{38}H_{80}ClN$.^[1] Its structure, featuring a central nitrogen atom bonded to two methyl groups and two long-chain octadecyl groups, imparts unique amphiphilic properties. This structure is key to its functionality in a wide range of applications.

Table 1: Physicochemical Properties of **Dimethyldioctadecylammonium** Chloride

Property	Value	Reference
CAS Number	107-64-2	[1]
Molecular Formula	C ₃₈ H ₈₀ CIN	[1]
Molecular Weight	586.50 g/mol	
Appearance	White or yellowish-white waxy solid or powder	
Melting Point	<25 °C	[2]
Boiling Point	Decomposes	
Solubility	Virtually insoluble in water. Soluble in organic solvents like chloroform and ether.	[3]
log K _{ow}	3.80	

Synthesis

The synthesis of **Dimethyldioctadecylammonium** chloride is typically achieved through the quaternization of a tertiary amine. A general experimental protocol is outlined below.

Experimental Protocol: Synthesis of Dimethyldioctadecylammonium Chloride

Objective: To synthesize **Dimethyldioctadecylammonium** chloride via the reaction of dioctadecylmethylamine with methyl chloride.

Materials:

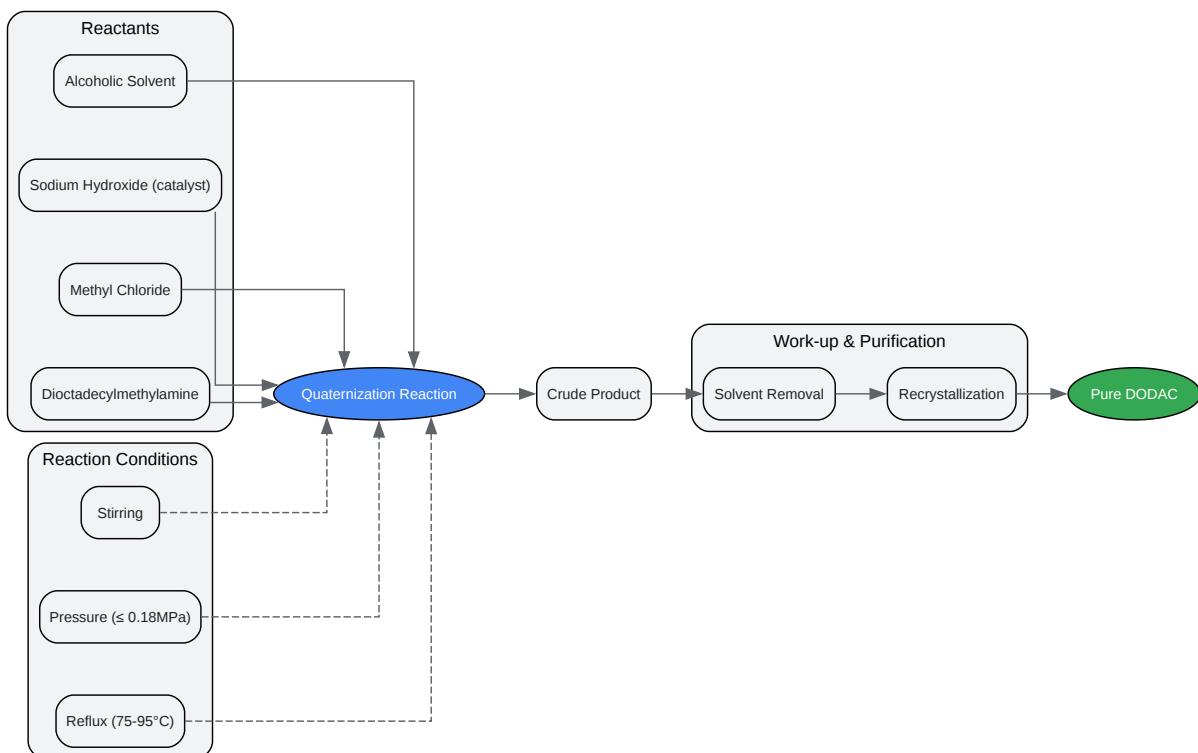
- Dioctadecylmethylamine
- Methyl chloride
- Sodium hydroxide (catalyst)
- Alcoholic solvent (e.g., industrial alcohol or isopropanol)

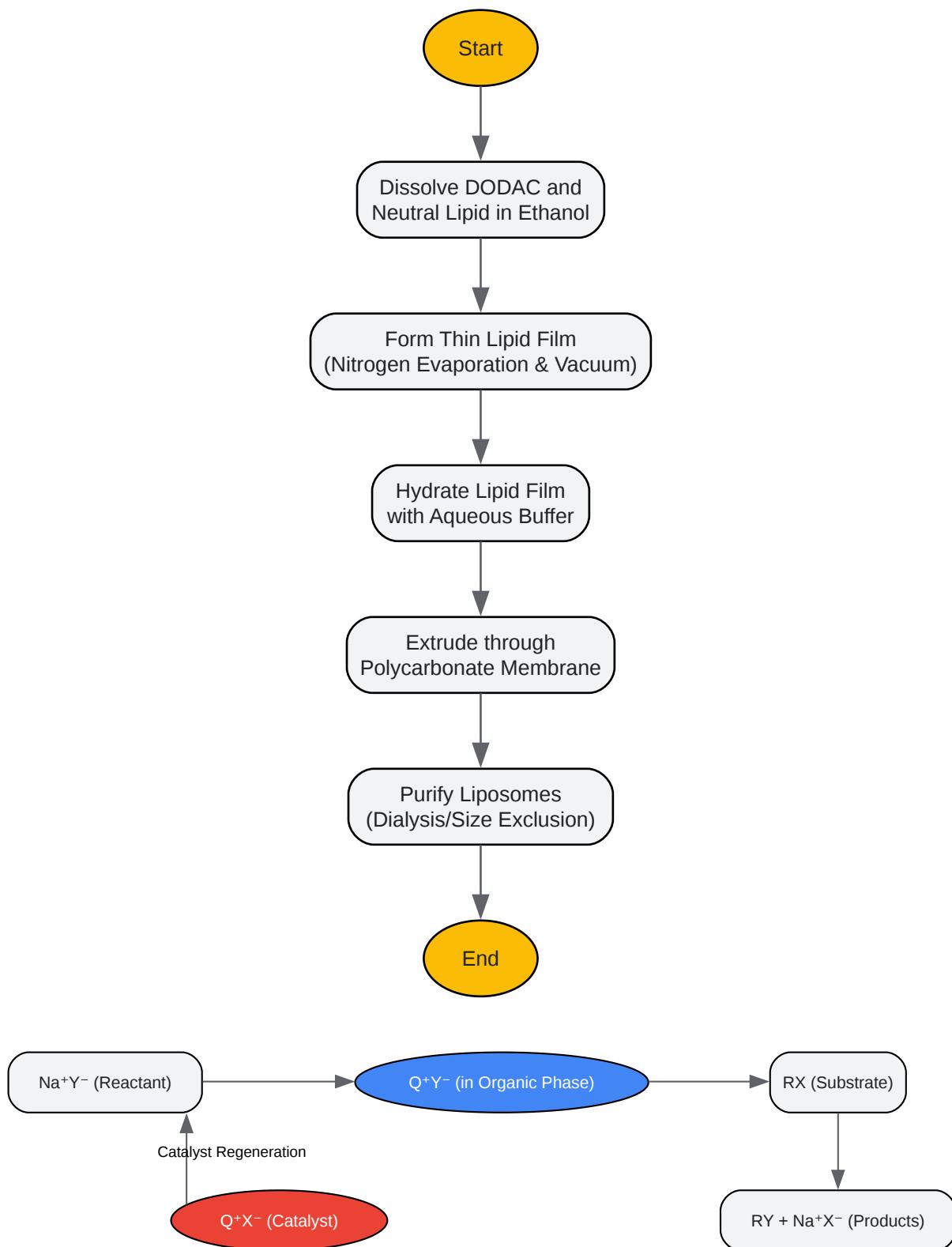
- Reaction vessel with reflux condenser, stirrer, and temperature control

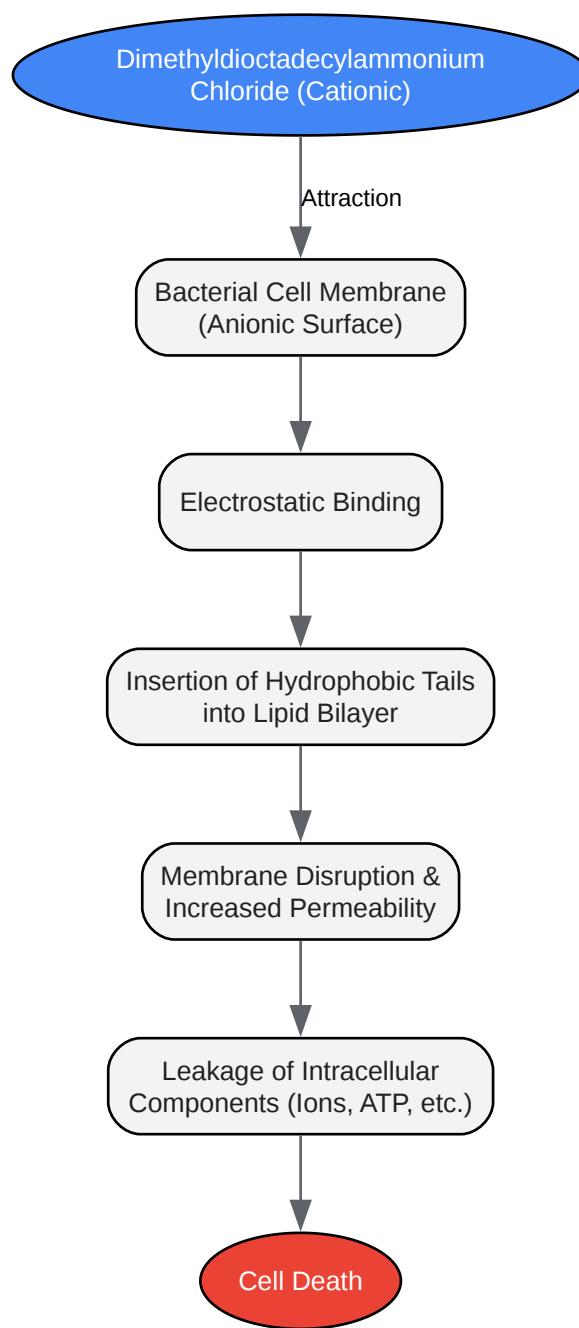
Procedure:

- In a reaction vessel, dissolve dioctadecylmethylamine in an alcoholic solvent.
- Add a catalytic amount of sodium hydroxide to the mixture.
- Introduce methyl chloride into the reaction mixture. The molar ratio of dioctadecylmethylamine to methyl chloride should be approximately 1:1.
- Heat the mixture to a reflux temperature of 75-95°C under a controlled pressure of ≤ 0.18 MPa.[4]
- Maintain the reaction under reflux for 4-6 hours with continuous stirring.[4]
- After the initial reaction period, maintain the temperature at 80-90°C for an additional 2-3 hours to ensure the completion of the reaction.[4]
- Upon completion, the solvent can be removed under reduced pressure to yield the **Dimethyldioctadecylammonium** chloride product.
- The final product can be purified by recrystallization from a suitable solvent if necessary.

Logical Relationship: Synthesis of DODAC







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References

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